

Technical Support Center: N-Vinyl-2-pyrrolidone (NVP) Storage and Handling

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Compound of Interest

Compound Name: *N-Vinyl-2-pyrrolidone*

Cat. No.: *B6592825*

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This guide provides researchers, scientists, and drug development professionals with essential information for the safe storage and handling of **N-Vinyl-2-pyrrolidone (NVP)** to prevent spontaneous polymerization.

Troubleshooting Guide

Issue: Solidification of NVP in the Storage Container

- Question: I received a shipment of NVP and it has solidified. Is it still usable and how should I handle it?
- Answer: Yes, NVP can solidify as its melting point is approximately 13.5°C.^{[1][2]} This is a normal physical change and does not necessarily indicate a problem with the monomer quality. However, improper melting can accelerate polymerization. It is crucial to melt the solidified NVP carefully. Storage at temperatures close to the melting point can cause separation of the stabilizer, which can lead to uncontrolled polymerization.^{[1][2]}
 - Recommended Action:
 - Carefully melt the solidified NVP in a water bath with a maximum temperature of 30-40°C or at room temperature (maximum 30°C).^{[1][2]} Do not use direct heat or a steam bath.
 - Once molten, ensure the monomer is homogenized by gentle agitation or swirling to redistribute the stabilizer.^{[1][2]}

Issue: Yellowing of NVP During Storage

- Question: My stored NVP has developed a yellow tint. Has it degraded or polymerized?
- Answer: NVP may develop a yellow color over several months of storage, but this does not necessarily mean its quality has been impaired.^[3] However, a significant color change could indicate the onset of degradation or polymerization, especially if accompanied by an increase in viscosity.
 - Recommended Action:
 - Check for any increase in viscosity. If the viscosity has noticeably increased, it is a strong indicator of polymerization.
 - If you have concerns, it is advisable to perform a quality check to test for the presence of polymer before use (see Experimental Protocols).

Issue: Suspected Polymerization in the NVP Monomer

- Question: I suspect my NVP has started to polymerize. How can I confirm this?
- Answer: Spontaneous polymerization of NVP can occur, especially if storage conditions are not ideal or if the stabilizer has been depleted.^{[4][5]} The most common signs are a noticeable increase in viscosity, the presence of a precipitate or solid particles, or the generation of heat.
 - Recommended Action:
 - Visual Inspection: Carefully inspect the monomer for any solid precipitates or a significant increase in viscosity.
 - Solubility Test: Take a small aliquot of the NVP and try to dissolve it in a solvent in which the monomer is soluble but the polymer (polyvinylpyrrolidone) is not, such as diethyl ether. The formation of a white precipitate would indicate the presence of the polymer.
 - Do not use if polymerization is confirmed. Polymerized NVP can affect the outcome of your experiments and may pose a safety hazard.

Frequently Asked Questions (FAQs)

- Q1: Why does NVP polymerize spontaneously?
 - A1: **N-Vinyl-2-pyrrolidone** is a reactive monomer containing a vinyl group that can undergo free-radical polymerization.^[4] This process can be initiated by heat, light, oxygen, and the presence of acidic conditions or other initiators.^[6] Even without an external initiator, NVP can slowly polymerize over time if not properly stabilized and stored.^[4]
- Q2: What are the common stabilizers used for NVP?
 - A2: To prevent spontaneous polymerization, NVP is typically supplied with an added inhibitor. Common stabilizers include:
 - Sodium hydroxide (NaOH), often at a concentration of 0.1%.^[3]
 - N,N'-di-sec-butyl-p-phenylenediamine, an amine-based stabilizer.^[3]
 - Inorganic or organic potassium salts (e.g., potassium carbonate, potassium acetate) at concentrations of 0.005-0.2%.^{[6][7]}
- Q3: What are the ideal storage conditions for NVP?
 - A3: NVP should be stored in a tightly closed container in a cool, dry, and well-ventilated area, protected from direct sunlight and heat.^{[1][8]} It is recommended to store it under an inert atmosphere (e.g., nitrogen).^[9] Storage temperatures should generally be kept below 30°C.^[2]
- Q4: How long can I store NVP?
 - A4: The shelf life of NVP depends on the stabilizer used and the storage temperature. For example, NVP stabilized with N,N'-Bis(1-methylpropyl)-1,4-benzenediamine can be stored for approximately 300 days at 20°C and 150 days at 25°C.^{[1][2]} Exceeding the recommended shelf life or storage temperature can lead to polymerization.^[5]
- Q5: Do I need to remove the stabilizer before using NVP in my experiment?

- A5: In most polymerization reactions, the inhibitor must be removed to allow the reaction to proceed efficiently.^[4] However, for some applications and with certain newer inhibitors, removal may not be necessary.^[6] Common methods for inhibitor removal include vacuum distillation or passing the monomer through an alumina column.^[4]

Data Presentation

Table 1: Storage and Stability of **N-Vinyl-2-pyrrolidone**

Parameter	Recommended Value/Condition	Notes
Storage Temperature	< 30°C	Protect from temperatures below 17°C to avoid crystallization.[9]
20°C	With N,N'-Bis(1-methylpropyl)-1,4-benzenediamine stabilizer, shelf life is ~300 days.[1][2]	
25°C	With N,N'-Bis(1-methylpropyl)-1,4-benzenediamine stabilizer, shelf life is ~150 days.[1][2]	
Stabilizers		
Sodium Hydroxide (NaOH)	0.1%	A common caustic stabilizer.[3]
N,N'-di-sec-butyl-p-phenylenediamine	10 ppm	An effective amine-based stabilizer.[3]
Potassium Salts	0.005 - 0.2%	e.g., potassium carbonate, potassium acetate. May not require removal for some applications.[6][7]
Incompatible Materials	Strong oxidizing agents, acids, polymerizing initiators.	[10]
Handling Solidified NVP	Melt in a water bath at a maximum of 30-40°C.	[1][2]

Experimental Protocols

Protocol 1: Estimation of Sodium Hydroxide (NaOH) Concentration in NVP

This protocol is based on a standard acid-base titration to determine the concentration of the NaOH stabilizer.

Materials:

- NVP sample stabilized with NaOH
- Standardized hydrochloric acid (HCl) solution (e.g., 0.01 M)
- Phenolphthalein indicator solution
- Deionized water
- Buret, flask, pipettes, and other standard laboratory glassware

Procedure:

- Accurately weigh a known amount (e.g., 10 g) of the NVP sample into an Erlenmeyer flask.
- Add approximately 50 mL of deionized water to the flask to dissolve the NaOH. NVP is soluble in water.
- Add 2-3 drops of phenolphthalein indicator to the solution. The solution should turn pink, indicating the presence of the base.
- Fill a buret with the standardized HCl solution and record the initial volume.
- Titrate the NVP solution with the HCl, swirling the flask continuously, until the pink color disappears. This is the endpoint.
- Record the final volume of the HCl solution used.
- Calculate the concentration of NaOH in the NVP sample using the following formula:

$$\% \text{ NaOH} = (\text{Volume of HCl (L)} \times \text{Molarity of HCl} \times \text{Molar Mass of NaOH (40.00 g/mol)}) / (\text{Mass of NVP sample (g)}) \times 100$$

Protocol 2: Removal of NaOH Stabilizer Using an Alumina Column

This protocol describes a common method for removing basic stabilizers like NaOH before polymerization.

Materials:

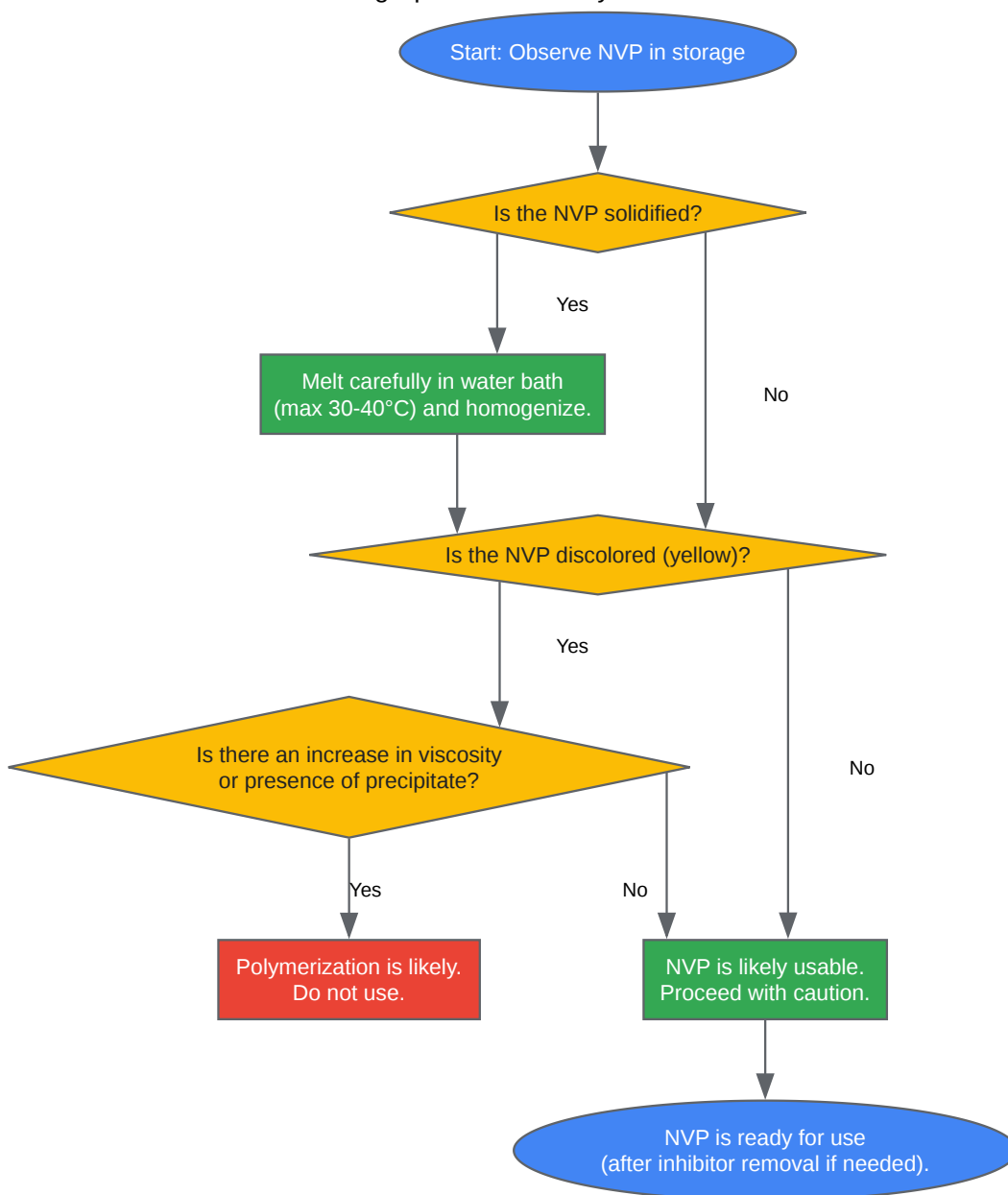
- NVP stabilized with NaOH
- Basic or neutral alumina
- Glass chromatography column
- Glass wool or fritted glass disc
- Collection flask

Procedure:

- Prepare a chromatography column by placing a small plug of glass wool at the bottom or using a column with a fritted disc.
- Create a slurry of the alumina in a non-polar solvent in which NVP is soluble (e.g., hexane, though care must be taken as NVP has limited solubility). Alternatively, dry-pack the column with alumina. The amount of alumina will depend on the volume of NVP to be purified; a general rule is to use a column with a height-to-diameter ratio of about 10:1.
- Carefully add the NVP to the top of the alumina column.
- Allow the NVP to pass through the column under gravity or with gentle positive pressure from an inert gas.
- Collect the purified, inhibitor-free NVP in a clean, dry collection flask.
- The purified NVP should be used immediately as it is no longer stabilized and will be highly susceptible to polymerization.

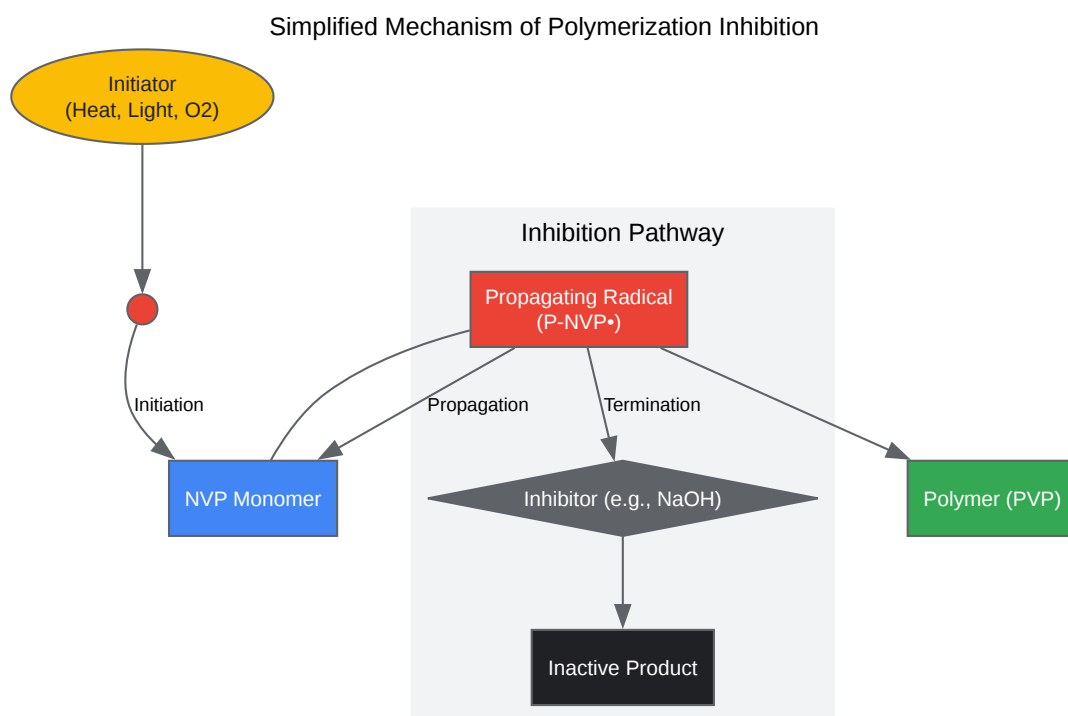
Visualizations

Troubleshooting Spontaneous Polymerization of NVP



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Caption: Troubleshooting workflow for stored **N-Vinyl-2-pyrrolidone**.



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Caption: Simplified free-radical polymerization and inhibition pathway.

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References

- 1. N-Vinyl-2-pyrrolidone | 88-12-0 [chemicalbook.com]
- 2. N-Vinyl-2-pyrrolidone CAS#: 88-12-0 [m.chemicalbook.com]
- 3. stobec.com [stobec.com]
- 4. Polymerization and hydrolysis of N-Vinyl-2-pyrrolidone_Chemicalbook [chemicalbook.com]
- 5. N-vinyl-2-pyrrolidone | C₆H₉NO | CID 6917 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. WO2020107197A1 - Polymerization inhibitor for n-vinyl pyrrolidone monomer and use thereof - Google Patents [patents.google.com]
- 7. patentimages.storage.googleapis.com [patentimages.storage.googleapis.com]
- 8. chemicalbook.com [chemicalbook.com]
- 9. download.basf.com [download.basf.com]
- 10. tnjchem.com [tnjchem.com]
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